

# 21-Hydroxy-oligomycin A proper disposal procedures

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## Compound of Interest

Compound Name: 21-Hydroxy-oligomycin A

Cat. No.: B10769585

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Emergency Safety Card: **21-Hydroxy-oligomycin A** For Immediate Reference in Laboratory Emergencies

Parameter	Critical Action / Information
Primary Hazard	Mitochondrial Poison (ATP Synthase Inhibitor). Stops cellular respiration immediately upon systemic absorption.
Acute Exposure	Inhalation/Ingestion: Seek medical aid immediately.[1][2] Do not induce vomiting. Skin/Eye: Flush with water for 15+ minutes.[1][2] Remove contaminated clothing.
Spill (Solid)	Do NOT sweep dry dust (aerosol risk). Wet wipe or use HEPA vacuum.
Spill (Liquid)	Absorb with inert pads.[3] Do not use bleach (potential reactivity/incomplete degradation).
Waste Code	Treat as Toxic Organic Waste (Class 6.1). UN 2811 (Toxic solid, organic, n.o.s.).

## Executive Summary: The Logic of Disposal

Disposing of **21-Hydroxy-oligomycin A** requires more than just following a checklist; it requires understanding the biological imperativeness of the compound. As a specific inhibitor of the mitochondrial F<sub>0</sub>F<sub>1</sub>-ATPase, this macrolide antibiotic does not merely "harm" cells—it mechanically arrests the chemical engine of life (ATP production).

Therefore, the disposal strategy is built on Total Containment and Thermal Destruction. Unlike biological wastes that can be autoclaved, the chemical stability of the macrolide ring structure means autoclaving is insufficient. High-temperature incineration is the only validated method to break the carbon backbone and permanently neutralize the bioactivity.

## Hazard Characterization & Regulatory Framework Mechanism of Toxicity (The "Why")

To handle this compound safely, one must respect its potency. **21-Hydroxy-oligomycin A** binds to the Oligomycin Sensitivity Conferring Protein (OSCP) and the c-subunit of the mitochondrial ATP synthase.

- **Physiological Impact:** It blocks the proton channel, preventing the proton gradient from driving ATP synthesis.<sup>[4]</sup> This leads to rapid cellular energy depletion and necrotic cell death.
- **Implication for Disposal:** Because it targets a fundamental eukaryotic enzyme, it is toxic to all mammalian life. There is no "safe" release limit for laboratory drains.

## Regulatory Classification (RCRA & DOT)

While **21-Hydroxy-oligomycin A** is not explicitly "P-listed" (acutely hazardous) under US EPA RCRA regulations like sodium azide, it meets the criteria for Characteristic Hazardous Waste due to toxicity if tested, and must be managed as such to ensure compliance and safety.

- **DOT Classification:** Class 6.1 (Toxic Substances).
- **Proper Shipping Name:** Toxic solid, organic, n.o.s. (Oligomycin A analog).<sup>[4]</sup>
- **UN Number:** UN 2811.<sup>[5]</sup>

## Validated Disposal Protocols

### Protocol A: Solid Waste (Contaminated Consumables)

Applicability: Gloves, pipette tips, weighing boats, bench paper.

- Segregation: Do not mix with general trash or biohazard bags destined for autoclaving.
- Primary Containment: Place items immediately into a clear, sealable polyethylene bag (4 mil thickness minimum) located inside the fume hood.
- Secondary Containment: Transfer the sealed bag into a rigid, wide-mouth Hazardous Waste Drum (blue or black barrel, typically).
- Labeling: Affix a hazardous waste label.
  - Constituents: "Debris contaminated with **21-Hydroxy-oligomycin A**."
  - Hazard Checkbox: Toxic.[6]
- Validation: Visually inspect the drum seal. Ensure no sharp tips have punctured the primary bag.

### Protocol B: Liquid Waste (Stock Solutions & Mother Liquors)

Applicability: Expired DMSO stocks, cell culture media (>1  $\mu$ M concentration).

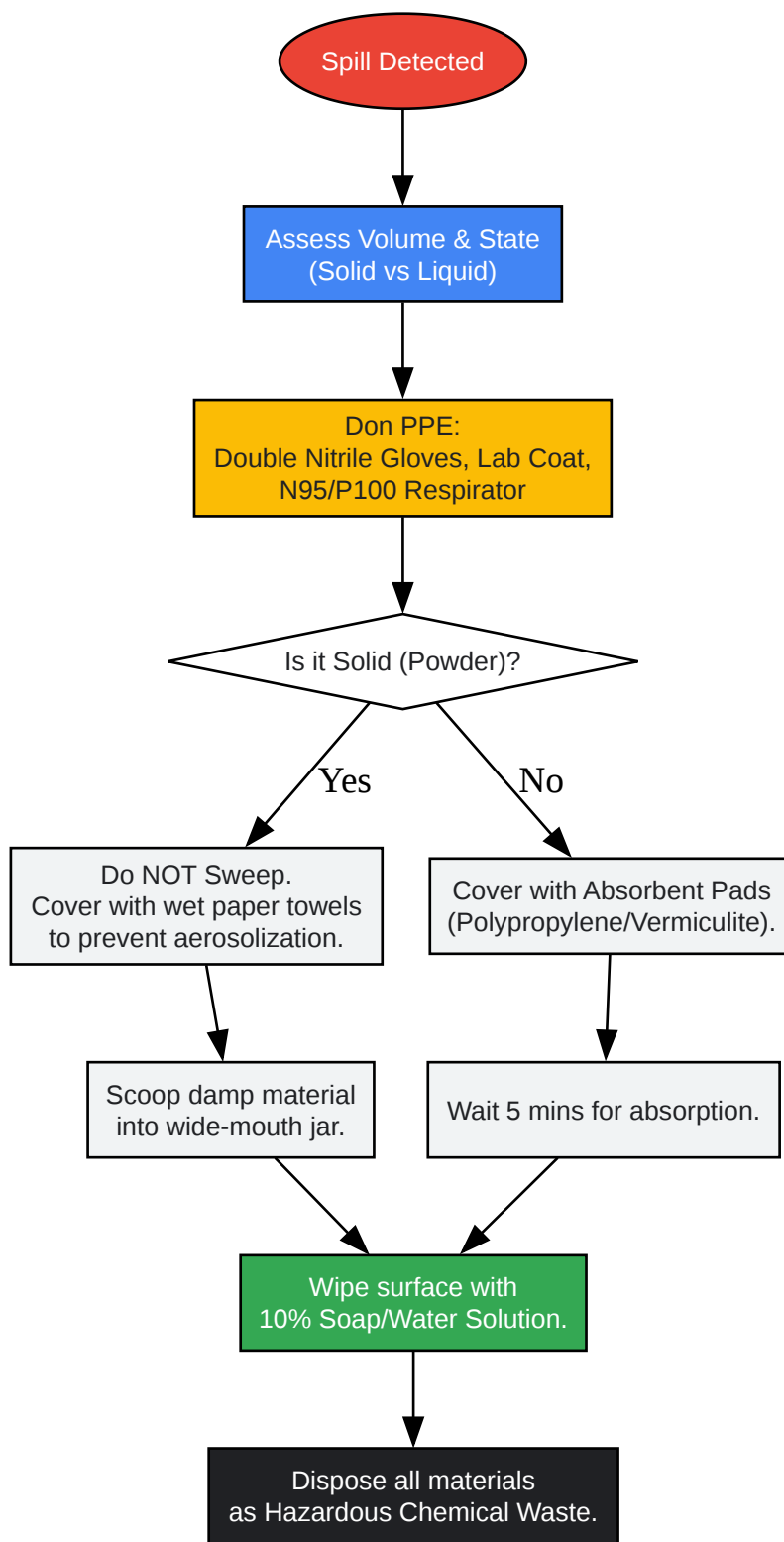
- Solvent Compatibility: Most stocks are in DMSO or Ethanol. Ensure the waste container is rated for organic solvents (HDPE or Glass).
- Collection: Pour waste into a designated "Toxic Organic" waste carboy.
  - Crucial Step: Do NOT mix with oxidizing acids (Nitric/Perchloric) as DMSO can react violently.
- Rinsing: Triple rinse the empty original vial with a compatible solvent (e.g., ethanol). Add rinsate to the waste carboy.

- Labeling:
  - Constituents: "DMSO, Ethanol, Trace **21-Hydroxy-oligomycin A.**"
  - Hazard Checkbox: Flammable, Toxic.

## Protocol C: Spill Response (Self-Validating Workflow)

This protocol includes "stop points" where the user must verify safety before proceeding.

DOT Diagram: Spill Response Decision Matrix



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Figure 1: Decision matrix for immediate spill response. Note the critical divergence for solids to prevent inhalation hazards.

## Technical Data & Safety Specifications

### Table 1: Personal Protective Equipment (PPE) Matrix

PPE Item	Specification	Rationale
Gloves	Double-gloving (Nitrile)	DMSO (common solvent) permeates nitrile; outer glove protects against gross contamination, inner glove is the final barrier.
Respiratory	N95 or P100 (if powder)	Prevents inhalation of particulates during weighing or spill cleanup.
Eye Protection	Chemical Splash Goggles	Standard safety glasses are insufficient for liquid splashes involving toxic solvents.
Clothing	Tyvek Sleeves / Lab Coat	Prevents dermal absorption via wrists/forearms.

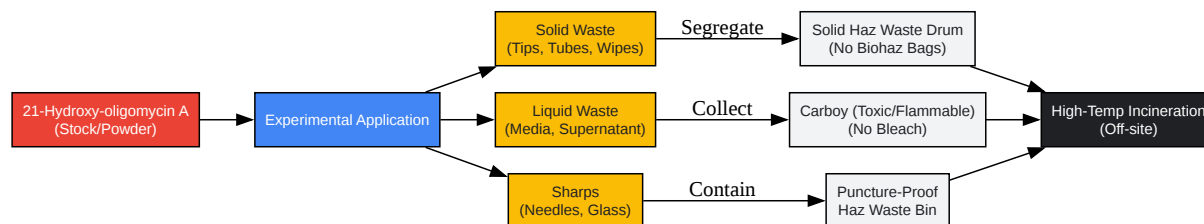
### Table 2: Waste Stream Classification Codes

Waste Type	RCRA/EPA Code (US)	Description
Pure Substance	P-List (Proxy) / Toxic	While not strictly P-listed, manage as Acute Hazardous for safety margins.
Solvent Waste	F003 / D001	Ignitable spent solvents (if dissolved in Acetone/Ethanol).
Debris	Hazardous Debris	Solid waste contaminated with toxic substances.

## Visualizing the Waste Lifecycle

The following diagram illustrates the "Cradle-to-Grave" lifecycle of **21-Hydroxy-oligomycin A** in the laboratory, highlighting the critical decision points for segregation.

## DOT Diagram: Waste Disposal Workflow



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Figure 2: The "Cradle-to-Grave" workflow ensuring all streams lead to incineration, avoiding common pitfalls like autoclaving or drain disposal.

## References

- National Institutes of Health (NIH) PubChem.Oligomycin A Compound Summary. PubChem. [\[Link\]](#)
- Symons, A. M., et al.Oligomycin toxicity in intact rats. Agents and Actions (1994).[7] [\[Link\]](#)
- US Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed and Characteristic Wastes. EPA.gov. [\[Link\]](#)

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## Sources

- [1. fishersci.com](https://fishersci.com) [\[fishersci.com\]](#)
- [2. fishersci.com](https://fishersci.com) [\[fishersci.com\]](#)
- [3. datasheets.scbt.com](https://datasheets.scbt.com) [\[datasheets.scbt.com\]](#)

- [4. Oligomycin A | Mitochondrial ATP Synthase Inhibitor | CAS 579-13-5 | Buy Oligomycin A from Supplier InvivoChem \[invivochem.com\]](#)
- [5. media.cellsignal.com \[media.cellsignal.com\]](#)
- [6. uthsc.edu \[uthsc.edu\]](#)
- [7. Effects of mitochondrial poisons on the neuropathic pain produced by the chemotherapeutic agents, paclitaxel and oxaliplatin - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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